

Technical Guide: Safety & Handling of 2-Fluoro-3,6-diiodophenol

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Compound of Interest

Compound Name: Phenol, 2-fluoro-3,6-diiodo-

CAS No.: 1806347-73-8

Cat. No.: B12093955

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CAS Number: 1806347-73-8 Molecular Formula: $C_6H_3F_2I_2O$ (Note: Structure is $C_6H_3FI_2O$, MW: 363.9 g/mol) Class: Polyhalogenated Phenol / Aryl Iodide Version: 1.0 (Current as of Feb 2026)

Executive Summary

2-Fluoro-3,6-diiodophenol is a specialized halogenated aromatic building block used primarily in the synthesis of bioactive small molecules, proteolysis-targeting chimeras (PROTACs), and functionalized materials. Its structure—featuring a phenolic hydroxyl group flanked by an ortho-fluorine and an ortho-iodine, with a meta-iodine—imparts unique electronic properties and reactivity profiles.

However, this structural complexity introduces significant safety risks. Like many polyhalogenated phenols, it exhibits enhanced acidity (lowered pKa relative to phenol) and lipophilicity, facilitating rapid dermal absorption and potential systemic toxicity. Furthermore, the carbon-iodine bonds render the compound sensitive to photolytic deiodination, requiring strict light-exclusion protocols to maintain purity and prevent the formation of toxic radical species.

This guide synthesizes rigorous safety engineering with practical laboratory workflows to ensure zero-incident handling.

Physicochemical Profile & Hazard Identification

The Mechanistic Basis of Toxicity

To handle this compound safely, one must understand why it is hazardous.

- **Acidity & Corrosivity:** The electron-withdrawing nature of the fluorine (inductive effect) and iodine atoms stabilizes the phenoxide anion. This lowers the pKa significantly below that of unsubstituted phenol (pKa ~10), likely into the 6.0–7.5 range. Consequently, it acts as a corrosive acid to mucous membranes and skin.
- **Lipophilicity & Dermal Penetration:** The presence of two large iodine atoms increases the partition coefficient (LogP). This allows the molecule to penetrate the lipid bilayer of the skin rapidly, carrying the toxic phenolic core into the bloodstream.
- **Photolytic Instability:** Aryl iodides have weak C–I bond dissociation energies (~65 kcal/mol). Exposure to UV or broad-spectrum light can cleave these bonds, generating iodine radicals () and aryl radicals, which are highly reactive and can initiate uncontrolled side reactions or degradation.

GHS Classification (Derived)

While specific SDS data may vary by vendor, the following classification is standard for this structural class:

- **Acute Toxicity (Oral/Dermal/Inhalation):** Category 3 or 4 (Toxic/Harmful).
- **Skin Corrosion/Irritation:** Category 1B or 2 (Causes severe burns/irritation).
- **Serious Eye Damage:** Category 1.[\[1\]](#)
- **Specific Target Organ Toxicity (Single Exposure):** Category 3 (Respiratory Irritation).[\[2\]](#)

Key Physical Properties

Property	Value / Description	Operational Implication
State	Solid (Crystalline powder)	Risk of dust inhalation; weigh in closed interactions.
Color	Off-white to pale yellow/pink	Darkening indicates oxidation or iodine liberation.
Solubility	DMSO, Methanol, DCM	Use compatible solvent-resistant gloves (e.g., Nitrile/Neoprene).
Light Sensitivity	High	Store in amber vials; wrap reaction vessels in foil.

Engineering Controls & Personal Protective Equipment (PPE)

The "Barrier" Strategy

Reliance on PPE alone is a failure of safety design. The primary defense must be engineering controls.

- **Primary Containment:** All weighing and transfer operations must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- **Static Control:** Use an ionizing bar or anti-static gun during weighing. Dry, halogenated powders are prone to static charge, which can cause "fly-out" and aerosolization.

PPE Matrix

Protection Zone	Requirement	Rationale
Hand (Inner)	Nitrile (4 mil)	Standard barrier.
Hand (Outer)	Neoprene or Butyl Rubber (≥5 mil)	Phenols penetrate nitrile over time. Neoprene offers superior resistance to phenolic permeation.
Eye/Face	Chemical Goggles + Face Shield	Safety glasses are insufficient against corrosive solids that can sublime or dust.
Body	Lab Coat (Poly/Cotton) + Chemical Apron	Prevent fabric saturation in case of spill.

Operational Protocols

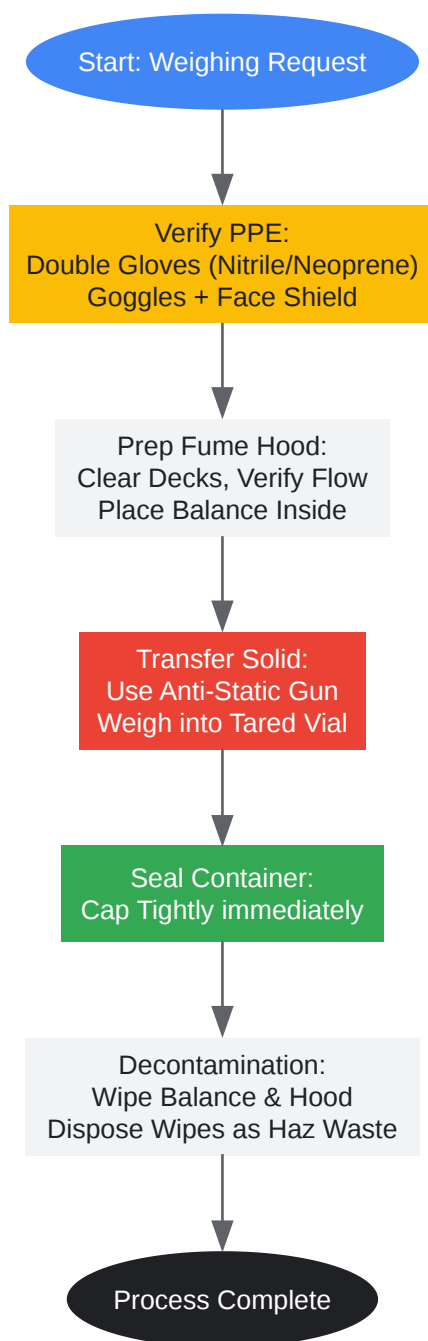
Storage & Stability

Protocol:

- Container: Amber glass vial with a PTFE-lined screw cap.
- Environment: Store at 2–8°C (refrigerated) to retard oxidative darkening.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen) if the seal is broken.
- Segregation: Keep away from strong oxidizers and strong bases.

Safe Weighing Workflow

This self-validating workflow ensures containment of the potent solid.



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Figure 1: Safe weighing workflow for 2-fluoro-3,6-diiodophenol, emphasizing containment and immediate sealing to prevent exposure and degradation.

Reaction Setup (Light Exclusion)

When using this compound in synthesis (e.g., Suzuki-Miyaura coupling or S_NAr):

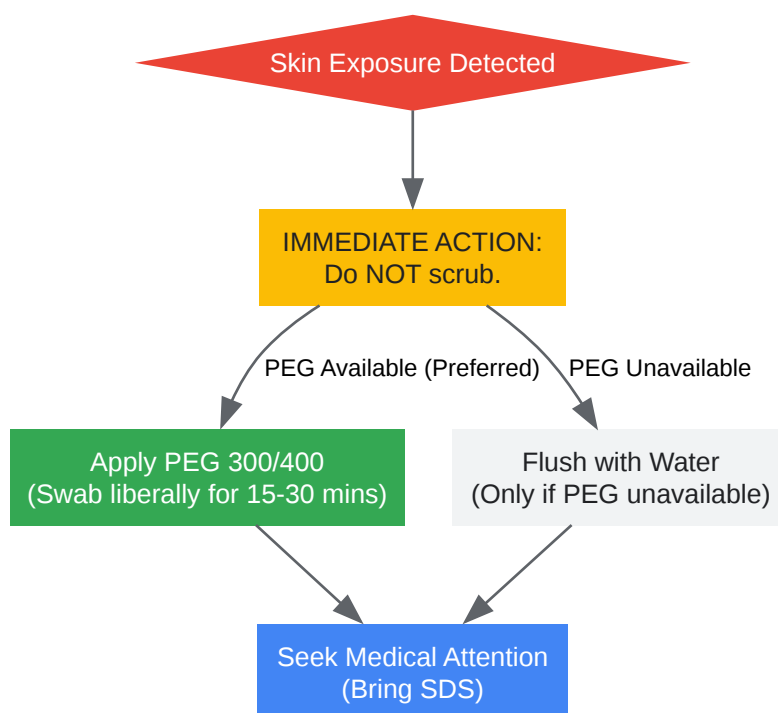
- Wrap the reaction flask in aluminum foil immediately after adding the reagent.
- If the reaction requires light (photoredox), ensure the specific wavelength does not overlap with the C–I absorption band unless intended.

Emergency Response: The PEG 400 Protocol

CRITICAL WARNING: Water alone is inefficient at removing phenols from the skin due to their lipophilicity. Water can bead up or spread the phenol without solubilizing it effectively.

The Gold Standard: Polyethylene Glycol (PEG) 300 or 400. PEG acts as a solvent that solubilizes the phenol, pulling it out of the skin layers.

Exposure Response Algorithm



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Figure 2: Emergency response decision tree. The application of PEG 300/400 is the critical intervention for phenol-class exposures.

Spill Management

- Evacuate the immediate area if dust is airborne.
- Don PPE: Full face respirator + Butyl gloves.
- Neutralize: Do not use water initially. Cover spill with a 1:1 mixture of soda ash and clay cat litter (or commercial phenol spill kit).
- Collect: Scoop into a hazardous waste container labeled "Toxic - Halogenated Phenol Debris."
- Clean: Wash the surface with soap and water after bulk removal.

Waste Disposal

- Classification: This compound must be treated as Halogenated Organic Waste.
- Segregation: Do NOT mix with non-halogenated solvents (acetone/ethanol) if your facility separates them, as the high iodine content can interfere with certain incineration protocols.
- Labeling: Clearly mark as "Contains Iodinated Phenol - Contact Hazard."

References

- Sigma-Aldrich. 2-Fluoro-6-iodophenol Safety Data Sheet (Analog). (Accessed 2026).[3] [Link](#)
- PubChem. 2,6-Difluoro-4-iodophenol Compound Summary (Analogous Structure). National Library of Medicine. [Link](#)
- Princeton University EHS. Phenol Safety & Handling Guidelines (PEG 400 Protocol). [Link](#)
- EvitaChem. Synthesis and Handling of Halogenated Phenol Intermediates. [Link](#)
- Chemical Book. CAS 1806347-73-8 Product Entry. [Link](#)

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Sources

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- 3. backend.orbit.dtu.dk [backend.orbit.dtu.dk]
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